

An In-depth Technical Guide to Methyl 11-methyldodecanoate (CAS 5129-57-7)

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Compound of Interest

Compound Name: Methyl 11-methyldodecanoate

Cat. No.: B164418

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, analytical applications, and relevant biological context of **Methyl 11-methyldodecanoate** (CAS 5129-57-7). While primarily utilized as a synthetic standard in analytical chemistry, its structural relationship to biologically active molecules warrants a thorough examination for researchers in lipidomics and related fields.

Chemical Information and Physical Properties

Methyl 11-methyldodecanoate is a fatty acid methyl ester (FAME). It is the methyl ester of 11-methyldodecanoic acid, a branched-chain fatty acid.^{[1][2]}

Table 1: Chemical Identifiers and Physical Properties of **Methyl 11-methyldodecanoate**

Property	Value	Source(s)
CAS Number	5129-57-7	[1]
Molecular Formula	C ₁₄ H ₂₈ O ₂	[1]
Molecular Weight	228.37 g/mol	[1]
IUPAC Name	methyl 11-methyldodecanoate	[1]
Synonyms	11-Methyldodecanoic acid methyl ester, Methyl isotridecanoate	[2][3]
Appearance	Liquid	[4]
Boiling Point	265.4 °C at 760 mmHg	[4]
Flash Point	115 °C	[4]
Density	0.866 g/cm ³	[4]
Storage Temperature	2-8°C	[4]
Solubility	Soluble in hexane, ethyl ether, methylene chloride.	[4]

Primary Application: Analytical Standard

Methyl 11-methyldodecanoate is predominantly used as a standard for the quantitative analysis of 11-methyl lauric acid (11-methyldodecanoic acid).[2][5] This is particularly relevant in the study of complex biological matrices where branched-chain fatty acids are present.

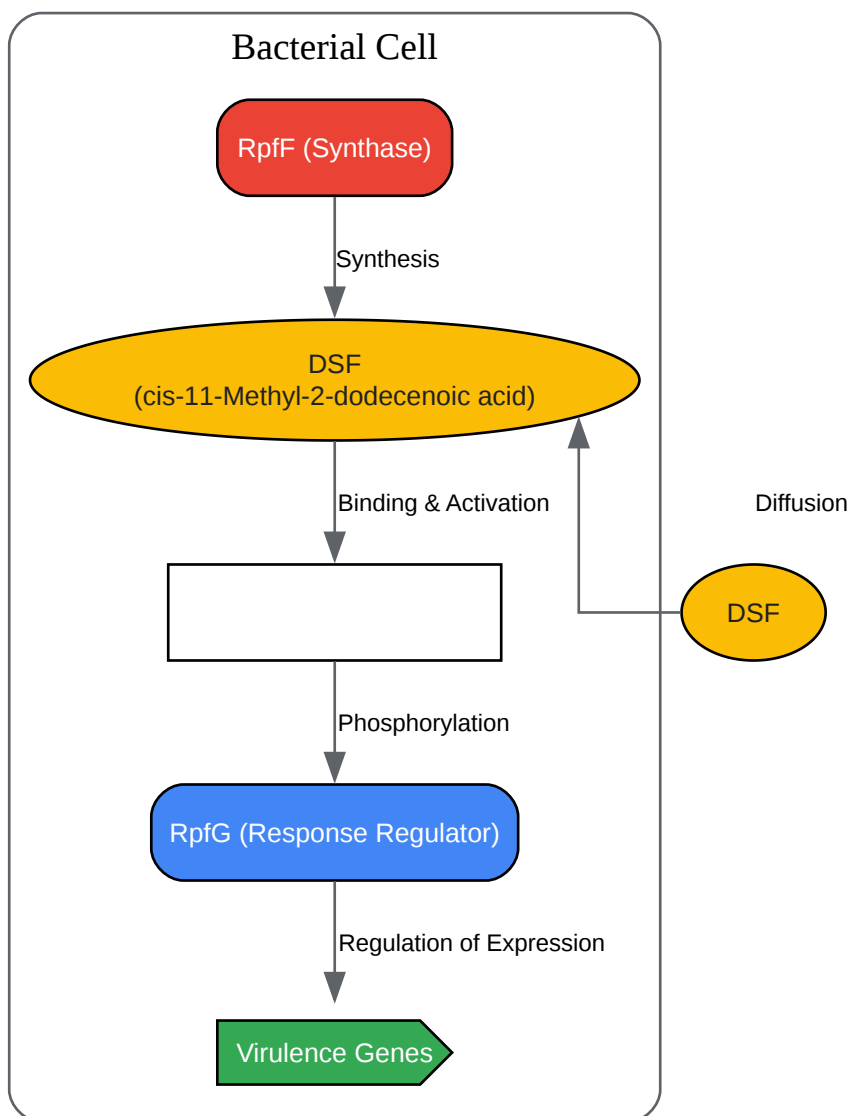
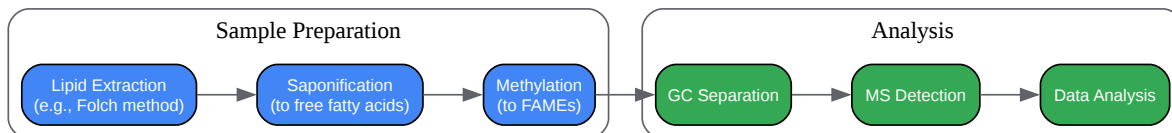
Context of Use: Vernix Caseosa

A primary matrix where 11-methyldodecanoic acid is found is the vernix caseosa, the waxy or cheese-like white substance found coating the skin of newborn human infants.[6][7] The vernix caseosa has a complex lipid profile and is believed to play a role in skin hydration, innate immunity, and facilitating passage through the birth canal.[8][9][10] Branched-chain fatty acids are significant components of vernix caseosa lipids.[6][7]

Experimental Protocols: Analysis of Fatty Acid Methyl Esters (FAMES) by GC-MS

The quantification of 11-methyldodecanoic acid, using **Methyl 11-methyldodecanoate** as a standard, is typically performed by gas chromatography-mass spectrometry (GC-MS) after conversion of the fatty acids in a sample to their corresponding FAMES.

General Experimental Workflow



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